

Application Note: Measuring FAK Activity in Response to Inhibitor Treatment

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Compound of Interest

Compound Name: *Fak-IN-22*

Cat. No.: *B15615562*

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Introduction

Focal Adhesion Kinase (FAK) is a non-receptor tyrosine kinase that plays a pivotal role in integrating signals from integrins and growth factor receptors, thereby regulating essential cellular processes including adhesion, migration, proliferation, and survival.^{[1][2][3][4]} The overexpression and hyperactivity of FAK are frequently observed in various cancers, correlating with poor prognosis and metastasis.^{[4][5]} This makes FAK a compelling target for therapeutic intervention in oncology.^{[4][5]}

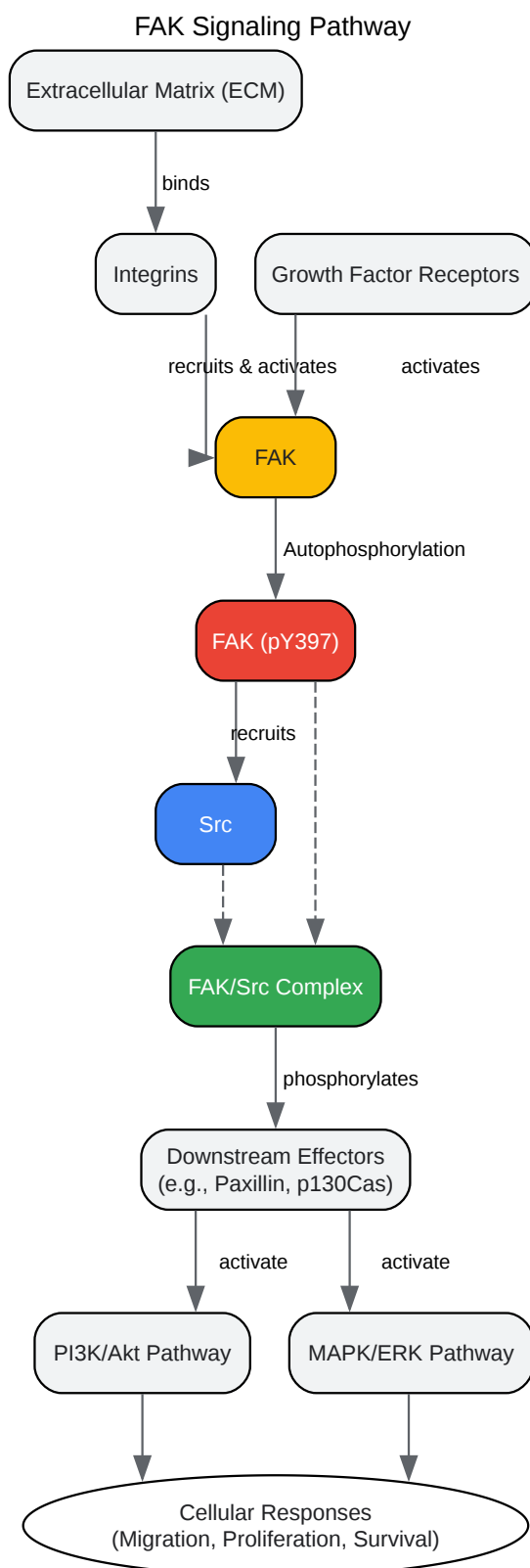
FAK's function is intricately linked to its phosphorylation status. Upon activation, FAK undergoes autophosphorylation at Tyrosine 397 (Tyr397).^{[5][6]} This event creates a high-affinity binding site for the SH2 domain of Src family kinases.^{[5][6]} The subsequent formation of the FAK/Src complex leads to the phosphorylation of other tyrosine residues on FAK and downstream signaling proteins, activating key pathways such as PI3K/Akt and MAPK/ERK that drive cell motility and survival.^{[5][7]}

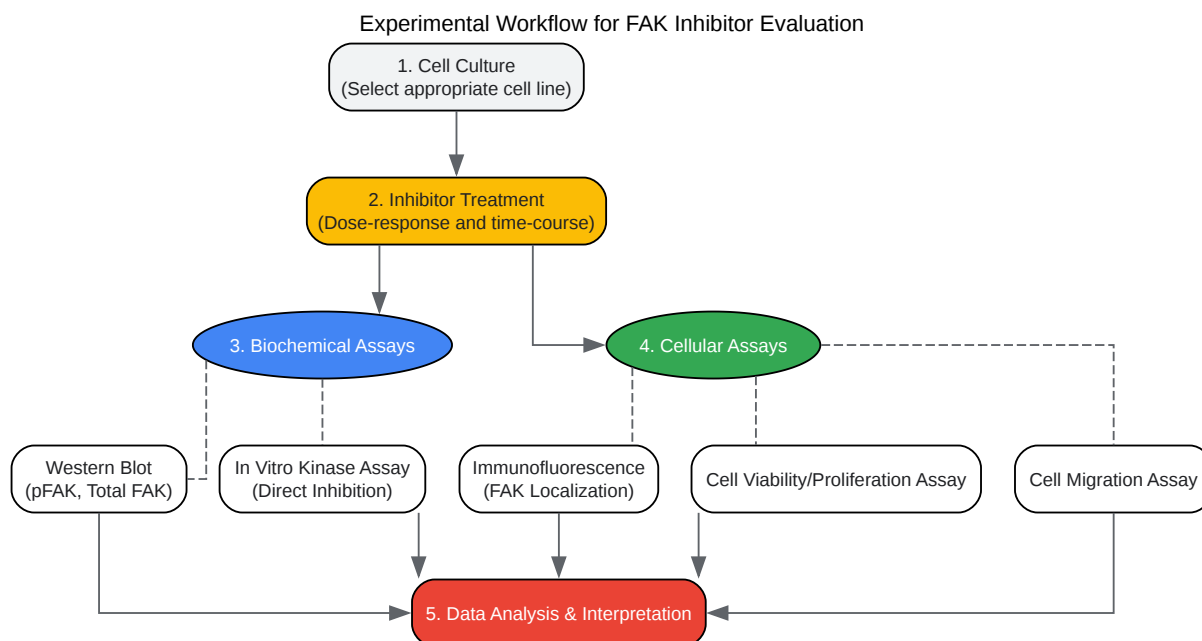
A variety of small molecule inhibitors have been developed to target the kinase activity of FAK.^{[8][9]} These inhibitors are critical tools for both basic research and clinical applications, necessitating robust and reliable methods to quantify their effects on FAK activity. This

application note provides detailed protocols for assessing FAK activity in response to inhibitor treatment, utilizing techniques such as Western blotting for phosphorylation analysis, in vitro kinase assays, immunofluorescence for localization studies, and cell viability assays to determine the functional consequences of FAK inhibition.

FAK Signaling Pathway

The activation of FAK is a critical node in cellular signaling, integrating cues from the extracellular matrix and growth factors to regulate a multitude of cellular functions. The pathway is initiated by the clustering of integrins upon binding to the extracellular matrix, leading to the recruitment of FAK to focal adhesions.





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